

An In-depth Technical Guide to Borate Speciation in Aqueous Solutions

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Compound of Interest

Compound Name: *Dipotassium tetraborate; Potassium borate*

Cat. No.: *B1143999*

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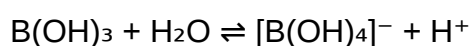
This technical guide provides a comprehensive overview of the principles governing borate speciation in aqueous solutions. Boron's ability to form a variety of monomeric and polymeric species in water is critical in numerous scientific and industrial applications, including in pharmaceuticals, materials science, and agriculture. Understanding the complex equilibria of borate is essential for professionals working with boron-containing compounds.

Fundamental Principles of Borate Speciation

In aqueous solutions, the speciation of boron is primarily dependent on pH, concentration, and temperature. The fundamental equilibrium involves boric acid (B(OH)_3), a weak Lewis acid, and the tetrahydroxyborate anion ($[\text{B(OH)}_4]^-$).

1.1. The Boric Acid-Borate Equilibrium

Boric acid does not dissociate by donating a proton but rather by accepting a hydroxide ion from water:



This equilibrium is characterized by a pK_a value of approximately 9.24 at 25°C in pure water.^[1]^[2]^[3] This means that at a pH below 9.24, the neutral boric acid molecule is the predominant

species, while at a pH above 9.24, the borate anion becomes dominant.[4] The pKa can be influenced by factors such as temperature and the ionic strength of the solution.[1][4]

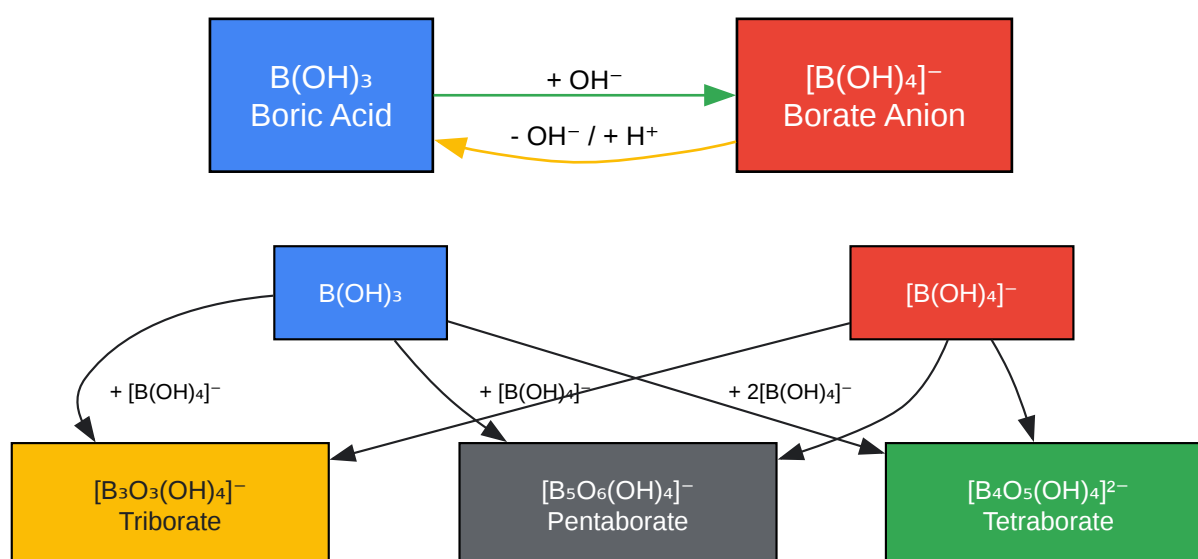
1.2. Formation of Polyborate Ions

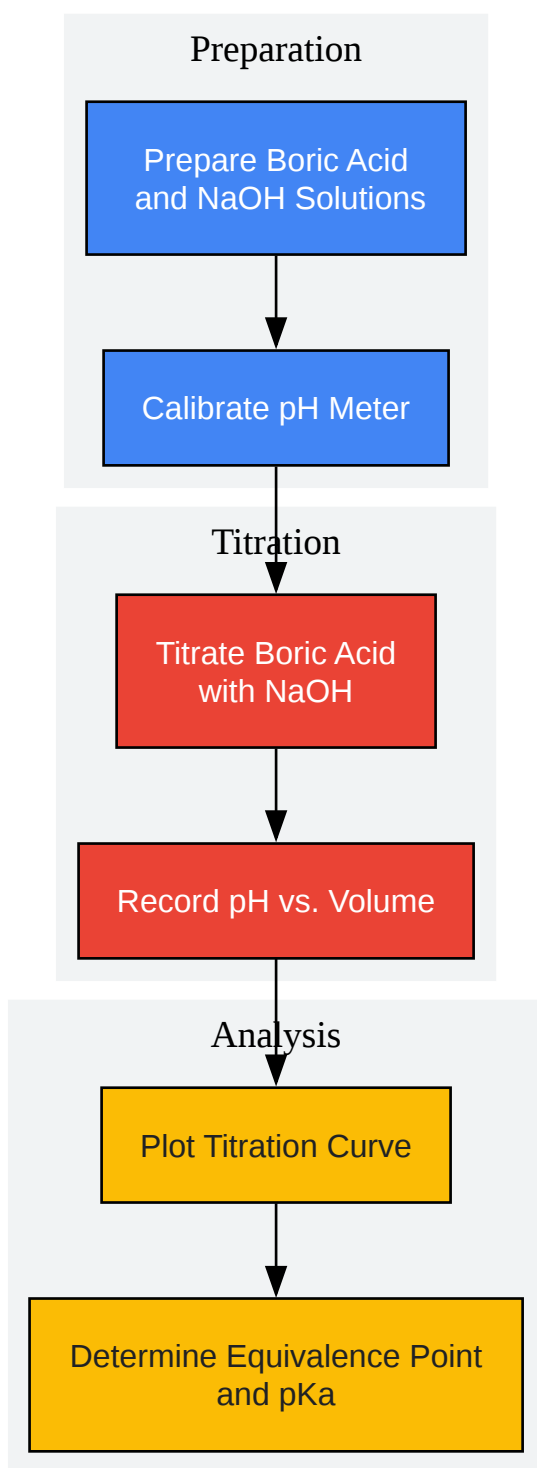
At total boron concentrations exceeding approximately 0.025 mol/L and within a pH range of 7 to 10, the polymerization of borate species occurs, leading to the formation of various polyborate ions.[5][6] These reactions involve the condensation of boric acid and borate ions. The most common polyborate species include:

- Triborate: $[\text{B}_3\text{O}_3(\text{OH})_4]^-$
- Tetraborate: $[\text{B}_4\text{O}_5(\text{OH})_4]^{2-}$
- Pentaborate: $[\text{B}_5\text{O}_6(\text{OH})_4]^-$

The formation of these polyborates is a dynamic process, and their relative concentrations are highly dependent on the overall boron concentration and the pH of the solution.[5][7][8]

The following diagram illustrates the primary equilibrium between boric acid and the borate anion.





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